Spectroscopic Characterization of 5-Ethynyl-2-methylaniline: A Technical Guide

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Compound of Interest

Compound Name:	*5-Ethynyl-2-methylaniline*
CAS No.:	*183322-53-4*
Cat. No.:	*B071892*

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Abstract

This technical guide provides a comprehensive overview of the key spectroscopic data for the characterization of **5-Ethynyl-2-methylaniline** (CAS No: 103322-55-2). Due to the limited availability of public experimental spectra for this specific compound, this document leverages high-quality computational predictions and comparative data from structurally analogous molecules to offer valuable insights for its structural elucidation. This guide is intended to support researchers, scientists, and drug development professionals by providing a detailed reference for the anticipated Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) features of this compound.

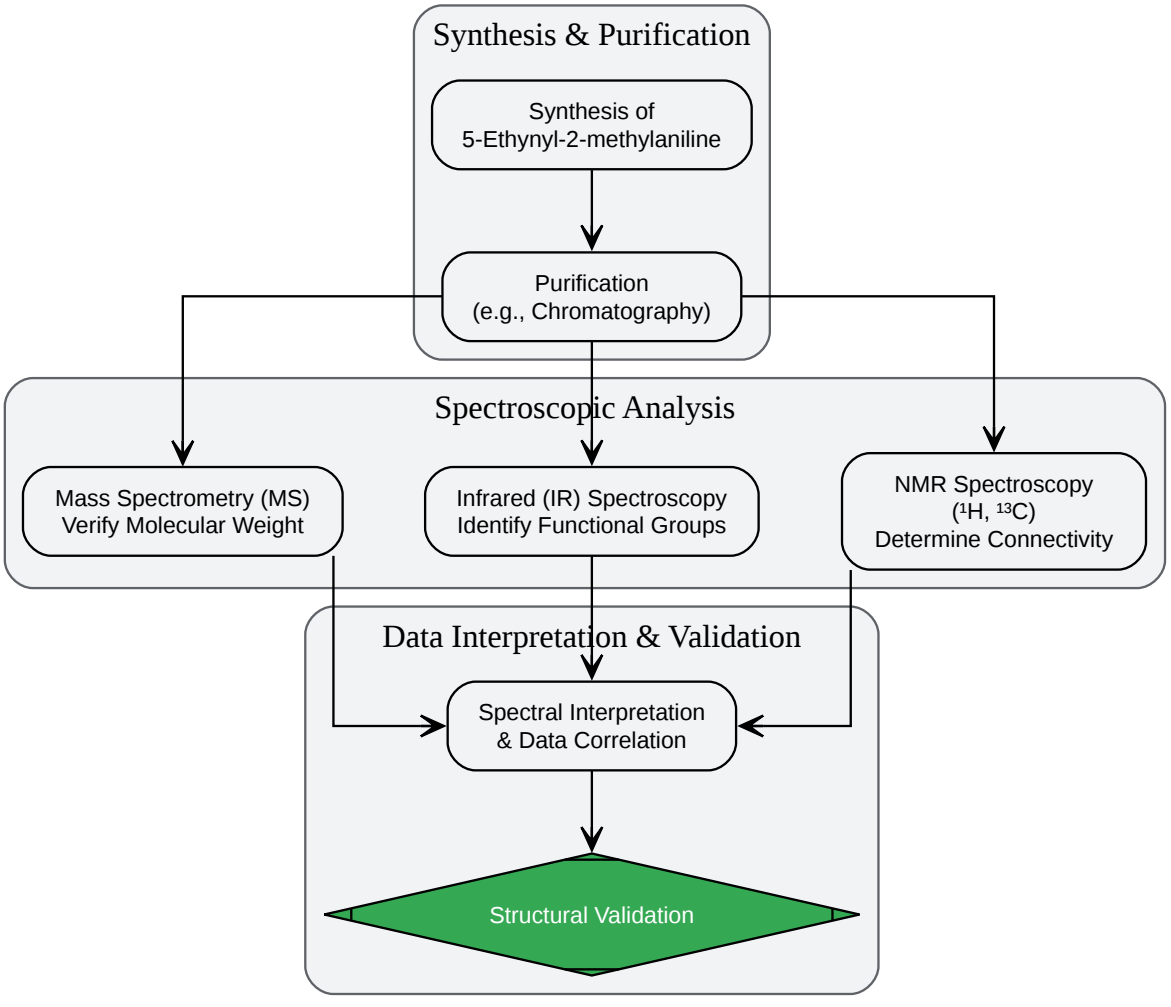
Introduction: The Significance of **5-Ethynyl-2-methylaniline**

5-Ethynyl-2-methylaniline is a substituted aromatic amine featuring both a methyl group and an ethynyl (acetylenic) group on the aniline ring. This unique combination of functional groups makes it a valuable building block in medicinal chemistry and materials science. The aniline moiety is a common scaffold in many pharmaceuticals, while the terminal alkyne allows for

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facile modification through reactions like click chemistry, Sonogashira coupling, and various cycloadditions. Accurate structural confirmation via spectroscopic methods is a critical first step in any synthetic application. This guide provides the foundational spectroscopic data and interpretation necessary for such validation.

Below is a diagram illustrating the workflow for the spectroscopic analysis of a synthesized organic compound like **5-Ethynyl-2-methylaniline**.



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Caption: General workflow for spectroscopic analysis.

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Mass Spectrometry (MS)

Mass spectrometry is a fundamental technique for determining the molecular weight of a compound. For **5-Ethynyl-2-methylaniline** (C_9H_9N), the expected monoisotopic mass is 131.0735 Da.[1] Electron ionization (EI) is a common method for analyzing small, relatively nonpolar molecules like this.

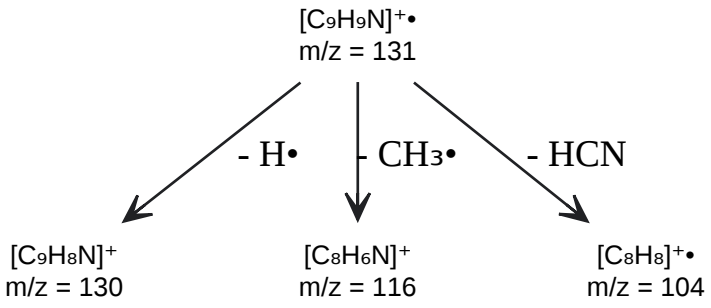
Predicted Mass Spectrometry Data

The following table summarizes the predicted mass-to-charge ratios (m/z) for various adducts of **5-Ethynyl-2-methylaniline**, which are useful when employing soft ionization techniques like electrospray ionization (ESI).[1]

Adduct	Predicted m/z
$[M+H]^+$	132.08078
$[M+Na]^+$	154.06272
$[M-H]^-$	130.06622
$[M]^{+\bullet}$ (Molecular Ion)	131.07295

Expected Fragmentation Pattern (Electron Ionization)

Under electron ionization (EI) conditions, the molecular ion ($[M]^{+\bullet}$) is expected to be prominent. Key fragmentation pathways would likely involve the loss of a hydrogen atom from the methyl group or the ethynyl group, and potentially cleavage of the methyl group.



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Caption: Proposed EI-MS fragmentation of **5-Ethynyl-2-methylaniline**.

Infrared (IR) Spectroscopy

Infrared spectroscopy is an essential tool for identifying the functional groups present in a molecule. The IR spectrum of **5-Ethynyl-2-methylaniline** is expected to show characteristic absorption bands for the N-H bonds of the amine, the C≡C and ≡C-H bonds of the alkyne, and the vibrations of the aromatic ring.

Predicted Infrared Absorption Bands

Wavenumber (cm^{-1})	Functional Group	Vibrational Mode	Expected Intensity
3450 - 3350	N-H (Amine)	Asymmetric & Symmetric Stretch	Medium-Strong, Two Bands
~3300	≡C-H (Alkyne)	Stretch	Strong, Sharp
~2100	C≡C (Alkyne)	Stretch	Weak-Medium, Sharp
3100 - 3000	C-H (Aromatic)	Stretch	Medium
2980 - 2850	C-H (Methyl)	Stretch	Medium
1620 - 1580	C=C (Aromatic)	Ring Stretch	Strong
1320 - 1250	C-N (Aryl Amine)	Stretch	Strong
900 - 675	C-H (Aromatic)	Out-of-plane Bend	Strong

Causality Behind Expected Peaks:

- N-H Stretches: Primary amines like **5-Ethynyl-2-methylaniline** typically exhibit two distinct N-H stretching bands due to symmetric and asymmetric vibrations.[2]
- Alkyne Stretches: The terminal alkyne is characterized by a sharp, strong ≡C-H stretch around 3300 cm^{-1} and a weaker, but sharp, C≡C triple bond stretch around 2100 cm^{-1}. The intensity of the C≡C stretch can be variable depending on the molecule's symmetry.

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- Aromatic Region: The spectrum will show characteristic aromatic C=C stretching bands and C-H stretching and bending vibrations, confirming the presence of the benzene ring.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the carbon-hydrogen framework of a molecule. Both ^{1}H and ^{13}C NMR are crucial for the unambiguous structural confirmation of **5-Ethynyl-2-methylaniline**.

Predicted ^{1}H NMR Spectrum

Solvent: $CDCl_3$, Reference: TMS at 0.00 ppm

Proton Assignment	Predicted Chemical Shift (δ, ppm)	Multiplicity	Integration
$-NH_2$	3.5 - 4.5	Broad Singlet	2H
Ar-H (H6)	~7.1	Doublet	1H
Ar-H (H4)	~7.0	Doublet of Doublets	1H
Ar-H (H3)	~6.6	Doublet	1H
≡C-H	~3.0	Singlet	1H
$-CH_3$	~2.1	Singlet	3H

Rationale for Chemical Shifts and Multiplicities:

- Aromatic Protons: The amine and methyl groups are electron-donating, which will shield the aromatic protons, causing them to appear at relatively upfield shifts for aromatic protons. The ethynyl group is weakly deactivating. The expected splitting pattern arises from the ortho and meta coupling between the aromatic protons.
- Amine Protons: The chemical shift of the $-NH_2$ protons can be highly variable and concentration-dependent. The peak is often broad due to quadrupole broadening and hydrogen exchange.
- Alkyne Proton: The acetylenic proton appears as a sharp singlet around 3.0 ppm.

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- Methyl Protons: The methyl group attached to the aromatic ring will appear as a singlet in the typical benzylic region.

Predicted ^{13}C NMR Spectrum

Solvent: $CDCl_3$, Reference: $CDCl_3$ at 77.16 ppm

Carbon Assignment	Predicted Chemical Shift (δ, ppm)
C2 (-CH_3)	~145
C5 (-C≡CH)	~120
C1 (-NH_2)	~118
C4	~133
C6	~130
C3	~115
-C≡CH	~84
-C≡CH	~77
-CH_3	~17

Interpretation of Carbon Signals:

- The carbon atoms directly attached to the nitrogen (C1) and the methyl group (C2) are significantly influenced by these substituents.
- The two sp-hybridized carbons of the alkyne group are expected in the 70-85 ppm range.
- The remaining aromatic carbons will appear in the typical 115-135 ppm region, with their specific shifts determined by the electronic effects of the three different substituents.

Experimental Protocols

The following are generalized protocols for acquiring the spectroscopic data discussed.

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Nuclear Magnetic Resonance (NMR) Spectroscopy

- Sample Preparation: Dissolve 5-10 mg of **5-Ethynyl-2-methylaniline** in approximately 0.6 mL of deuterated chloroform ($CDCl_3$) containing 0.03% (v/v) tetramethylsilane (TMS) as an internal standard.
- ^1H NMR Acquisition: Acquire the spectrum on a 400 MHz (or higher) spectrometer at room temperature. Use a standard pulse sequence with a 30° pulse angle and a relaxation delay of 1-2 seconds.
- ^{13}C NMR Acquisition: Acquire the spectrum using a proton-decoupled pulse sequence to obtain singlets for all carbon signals. A sufficient number of scans will be required to achieve a good signal-to-noise ratio due to the low natural abundance of ^{13}C.

Infrared (IR) Spectroscopy

- Sample Preparation: For a solid sample, prepare a KBr (potassium bromide) pellet by grinding a small amount of the sample with dry KBr and pressing it into a thin, transparent disk. Alternatively, for a liquid sample or solution, a thin film can be prepared between two salt plates (e.g., NaCl or KBr).
- Data Acquisition: Record the spectrum over the range of 4000-400 cm^{-1}. Acquire a background spectrum of the empty sample holder (or pure KBr pellet) and subtract it from the sample spectrum.

Mass Spectrometry (MS)

- Sample Preparation: Prepare a dilute solution of the sample in a volatile organic solvent (e.g., methanol or acetonitrile for ESI; dichloromethane for EI via GC-MS).
- GC-MS (EI) Conditions:
  - Injector Temperature: 250 °C
  - Oven Program: Start at 100 °C, ramp up to 280 °C at a rate of 15 °C/min.
  - Carrier Gas: Helium

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- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Mass Range: Scan from m/z 40 to 300.

Conclusion

The combination of Mass Spectrometry, Infrared Spectroscopy, and Nuclear Magnetic Resonance Spectroscopy provides a powerful and comprehensive toolkit for the structural validation of **5-Ethynyl-2-methylaniline**. The predicted data and interpretations in this guide offer a robust framework for researchers to confirm the identity and purity of this versatile chemical intermediate, ensuring the integrity of their subsequent research and development activities.

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- To cite this document: BenchChem. [Spectroscopic Characterization of 5-Ethynyl-2-methylaniline: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b071892/docs#spectroscopic-characterization-of-5-ethynyl-2-methylaniline-a-technical-guide]

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